

IUPAC name and synonyms for beta-Isatropic acid

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Compound of Interest

Compound Name: *beta-Isatropic acid*

Cat. No.: *B1658104*

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In-Depth Technical Guide: β -Isatropic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

β -Isatropic acid, a diastereomer of α -isatropic acid, is a polycyclic dicarboxylic acid. Its rigid, three-dimensional structure, arising from the fused ring system and the specific stereochemistry of its substituents, makes it a molecule of interest in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of β -isatropic acid, including its chemical identity, physicochemical properties, proposed synthesis and analysis, and potential areas of biological investigation.

Chemical Identity and Synonyms

The nomenclature and key identifiers for β -isatropic acid are summarized below.

Identifier	Value
IUPAC Name	(1S,4S)-4-phenyl-2,3-dihydro-1H-naphthalene-1,4-dicarboxylic acid[1]
Common Name	β -Isatropic acid
Synonyms	Isatropic acid, cis-(-)-[1]
CAS Number	596-56-5[1]
Molecular Formula	C ₁₈ H ₁₆ O ₄ [1]
Molecular Weight	296.32 g/mol

Physicochemical Properties

The following table summarizes key physicochemical properties of β -isatropic acid. These values are primarily based on computational models due to the limited availability of experimental data.

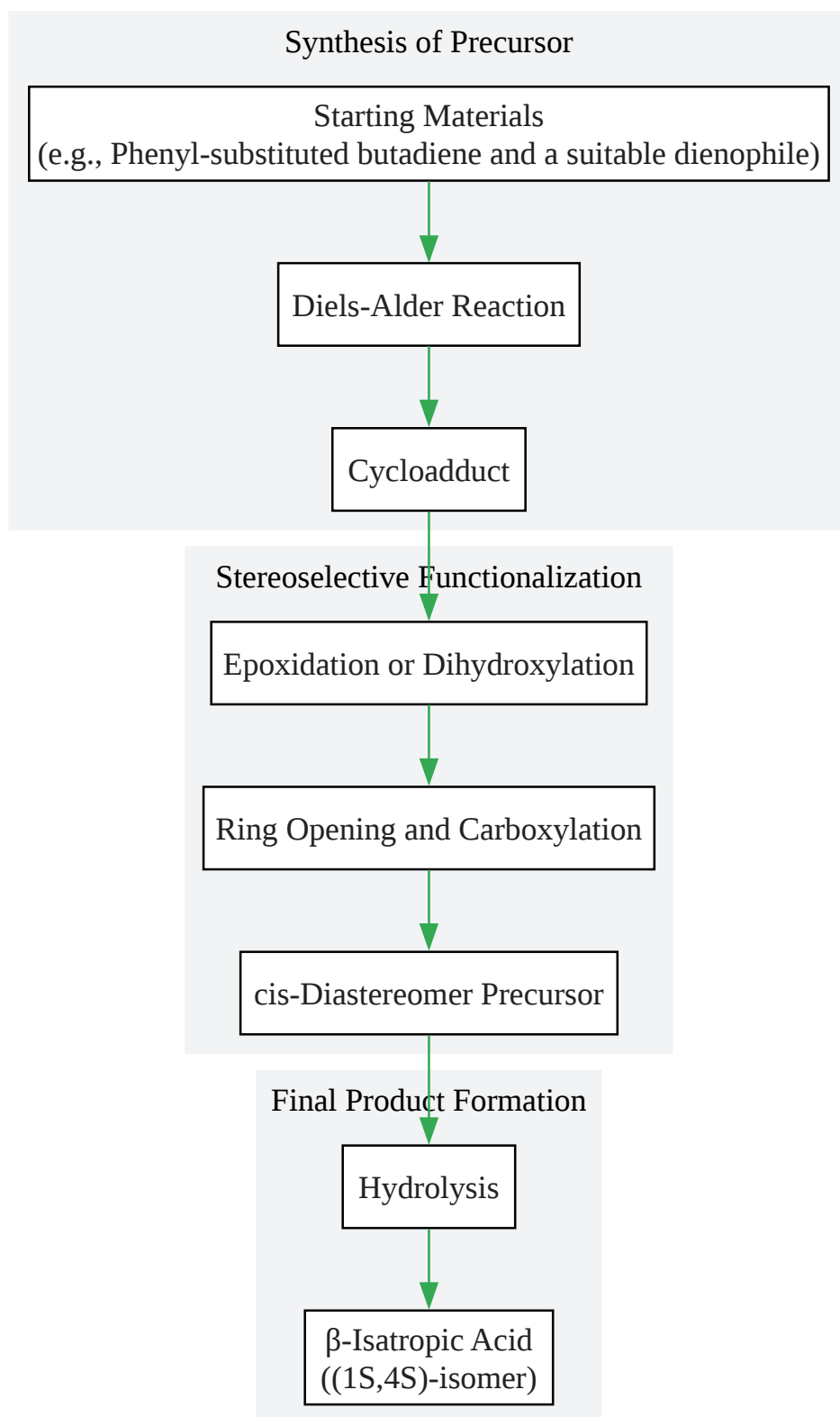
Property	Value
Molecular Weight	296.32 g/mol
XLogP3	3.3
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	3
Exact Mass	296.104859 g/mol
Topological Polar Surface Area	74.6 Å ²
Heavy Atom Count	22
Complexity	419

Experimental Protocols

Due to the scarcity of published experimental work specifically on β -isatropic acid, the following protocols are proposed based on established methodologies for the synthesis and analysis of related substituted dihydronaphthalene and tetralin derivatives.

Proposed Synthetic Route

A plausible synthetic approach to obtain the cis-(1S,4S) diastereomer of 4-phenyl-2,3-dihydro-1H-naphthalene-1,4-dicarboxylic acid could involve a stereoselective intramolecular Friedel–Crafts reaction or a Diels–Alder reaction followed by stereoselective functionalization. A hypothetical workflow is presented below.



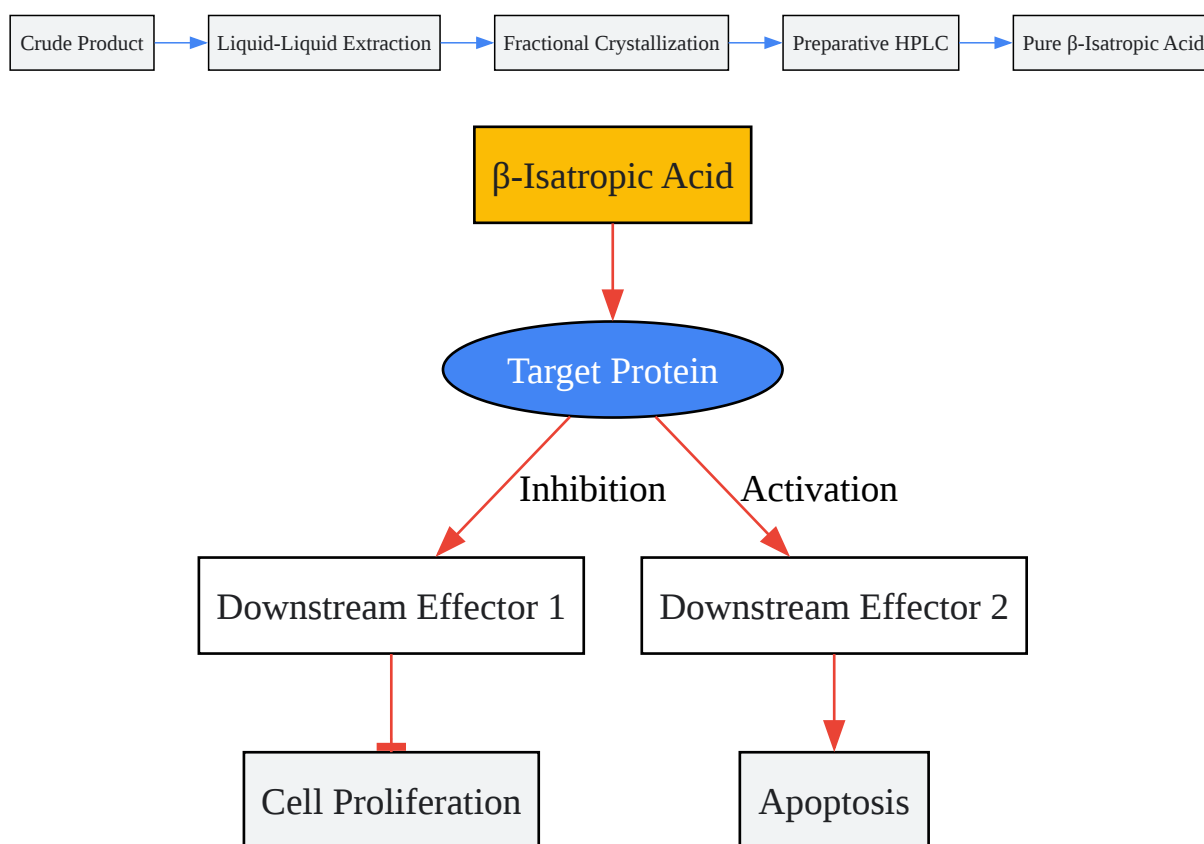
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Proposed Synthetic Workflow for β -Isatropic Acid.

Purification Protocol

Purification of the target diastereomer would likely involve a multi-step process to separate it from other stereoisomers and reaction byproducts.

- Initial Extraction: The crude reaction mixture can be subjected to liquid-liquid extraction to remove non-polar impurities.
- Crystallization: Fractional crystallization from a suitable solvent system (e.g., ethyl acetate/hexane) can be employed to enrich the desired cis-diastereomer.
- Chromatography: Preparative High-Performance Liquid Chromatography (HPLC) using a normal or reverse-phase column is a powerful technique for separating diastereomers.



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References

- 1. New Thiazoline-Tetralin Derivatives and Biological Activity Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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